

Pentadecylamine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Pentadecylamine

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This in-depth guide provides critical safety and handling information for **pentadecylamine**, a long-chain primary alkylamine used in various research and development applications. Adherence to these protocols is essential to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

Hazard Identification and Classification

Pentadecylamine is classified as a hazardous substance with the potential for severe health effects.^{[1][2]} It is crucial to understand its hazard profile before handling.

GHS Hazard Statements:

- H302: Harmful if swallowed^[2]
- H314: Causes severe skin burns and eye damage^[2]
- H331: Toxic if inhaled^[2]
- H400: Very toxic to aquatic life^[2]

Primary Hazards:

- Corrosive: **Pentadecylamine** is a corrosive chemical that can cause severe burns to the skin and eyes upon contact.[\[1\]](#)[\[2\]](#)
- Toxic: It is harmful if swallowed and toxic if inhaled.[\[2\]](#) High exposure may lead to seizures.[\[1\]](#)[\[2\]](#)
- Irritant: Contact can cause irritation to the skin, eyes, and respiratory tract.[\[1\]](#)[\[2\]](#)
- Environmental Hazard: The substance is very toxic to aquatic life.[\[2\]](#)

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **pentadecylamine** is fundamental to its safe handling and storage.

Property	Value	Reference
Molecular Formula	C15H33N	[2] [3] [4]
Molecular Weight	227.43 g/mol	[2] [4] [5]
Appearance	Sand-like solid	[1]
Melting Point	35-37 °C	[4]
Boiling Point	307.3 ± 5.0 °C at 760 mmHg	[4]
Flash Point	113 °C (235.4 °F) - closed cup	[5]
Vapor Pressure	0.000714 mm Hg	[3]
CAS Number	2570-26-5	[3]

Toxicological Data

The following table summarizes the available acute toxicity data for **pentadecylamine**. These values are critical for risk assessment and for understanding the potential consequences of accidental exposure.

Toxicity Endpoint	Value	Species	Route	Reference
LD50	660 mg/kg	Rat	Oral	[4]
LC50	900 mg/m ³ /4h	Rat	Inhalation	[3]

Toxic Effects:

- Oral Exposure: May cause gastritis and gastrointestinal ulceration or bleeding.[4]
- Inhalation Exposure: Can lead to convulsions, acute pulmonary edema, and interstitial nephritis in lethal-dose studies in rodents.[2] Repeated-dose inhalation studies in rats have shown nerve changes, abnormal liver and kidney function, and hemorrhage.[2]
- Dermal Exposure: Causes severe skin burns.[2]
- Eye Exposure: Causes serious eye damage.[2]

Experimental Protocols for Safety Assessment

The determination of the toxicological profile of a substance like **pentadecylamine** follows standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the methodologies for key toxicity endpoints.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is used to determine the acute oral toxicity of a substance.[1][2][6][7][8]

- Principle: A stepwise procedure is used with a limited number of animals per step. The substance is administered orally to a group of animals at one of the defined dose levels. The absence or presence of compound-related mortality of the animals dosed at one step will determine the next step, i.e., no further testing is needed, dosing of a higher dose level, or dosing of a lower dose level.

- Animal Model: Typically, rats are used.[\[1\]](#)
- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
 - Animals are observed for mortality, clinical signs, and body weight changes for at least 14 days.
 - A post-mortem examination is performed on all animals at the end of the observation period.

Acute Dermal Toxicity - OECD Guideline 402

This guideline provides a method for assessing the acute toxic effects of a substance applied to the skin.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[9\]](#)[\[10\]](#)

- Principle: The test substance is applied to the skin of experimental animals in a single dose. The animals are observed for a defined period for signs of toxicity and mortality.
- Animal Model: Rats are commonly used.[\[5\]](#)
- Procedure:
 - The fur is removed from the dorsal area of the trunk of the test animals.
 - The test substance is applied uniformly over an area of at least 10% of the total body surface area.
 - The treated area is covered with a porous gauze dressing and non-irritating tape to hold the test substance in contact with the skin.
 - The exposure duration is typically 24 hours.
 - After exposure, residual test substance is removed.

- Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Body weight is recorded weekly.
- A gross necropsy is performed on all animals at the end of the observation period.

Acute Inhalation Toxicity - OECD Guideline 403

This method is designed to assess the acute toxicity of a substance when administered by inhalation.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Principle: Animals are exposed to the test substance as a gas, vapor, or aerosol in a specially designed inhalation chamber for a defined period.
- Animal Model: Rats are the preferred species.[\[14\]](#)
- Procedure:
 - Animals are exposed in a dynamic inhalation chamber for a standard duration, typically 4 hours.[\[11\]](#)[\[12\]](#)
 - The concentration of the test substance in the chamber is controlled and monitored.
 - Animals are observed for mortality and signs of toxicity during and after exposure for at least 14 days.[\[11\]](#)[\[12\]](#)
 - Body weights are recorded, and a gross necropsy is performed on all animals.

Skin Corrosion/Irritation - OECD Guideline 404

This guideline describes the procedure for assessing the potential of a substance to cause skin corrosion or irritation.[\[16\]](#)

- Principle: The test substance is applied to a small area of the skin of a single animal. The degree of skin irritation/corrosion is evaluated at specific intervals.
- Animal Model: Albino rabbits are typically used.
- Procedure:

- A small area of the animal's back is clipped free of fur.
- The test substance is applied to the clipped skin and covered with a gauze patch.
- The exposure duration is up to 4 hours.[\[16\]](#)
- After exposure, the patch is removed, and the skin is cleaned.
- The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The observation period may be extended up to 14 days if the effects are persistent.[\[16\]](#)

Serious Eye Damage/Eye Irritation - OECD Guideline 405

This test is designed to determine the potential for a substance to cause serious eye damage or irritation.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- Principle: The test substance is instilled into the conjunctival sac of one eye of an experimental animal. The other eye serves as a control. The eyes are examined for any effects.
- Animal Model: Healthy adult albino rabbits are used.[\[17\]](#)
- Procedure:
 - A single dose of the test substance is applied into the conjunctival sac of one eye.[\[17\]](#)[\[21\]](#)
 - The eyelids are held together for a short period to prevent loss of the material.
 - The eyes are examined at 1, 24, 48, and 72 hours after instillation.[\[17\]](#)[\[21\]](#)
 - The degree of eye irritation is scored for the cornea, iris, and conjunctiva. The observation period may be extended up to 21 days to assess the reversibility of the effects.[\[17\]](#)[\[19\]](#)

Safety and Handling Precautions

Strict adherence to safety protocols is mandatory when working with **pentadecylamine**.

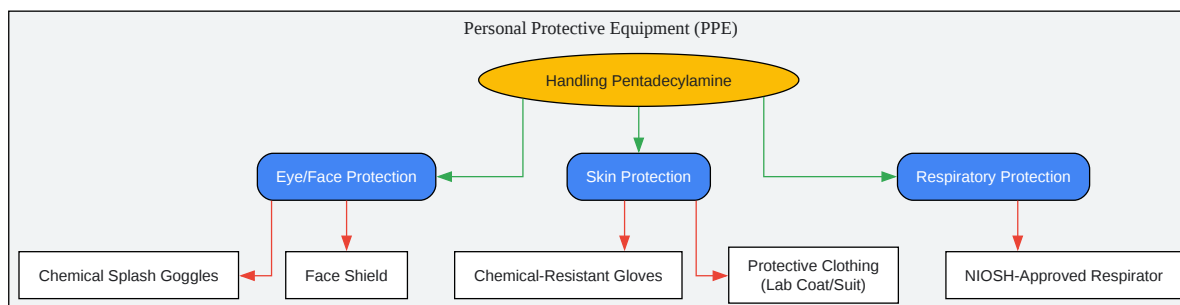
Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)
- Eye Wash Stations and Safety Showers: Emergency eyewash fountains and safety showers must be readily available in the immediate work area.[\[1\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

The following PPE is required when handling **pentadecylamine**:

- Eye and Face Protection: Wear chemical splash goggles and a face shield.[\[1\]](#)[\[5\]](#)
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves. The specific glove material should be selected based on the breakthrough time and permeation rate for **pentadecylamine**.[\[1\]](#)
 - Protective Clothing: A lab coat, coveralls, or a chemical-resistant suit should be worn to prevent skin contact.[\[1\]](#) Contaminated clothing should be removed immediately and laundered by trained personnel before reuse.[\[1\]](#) Do not take contaminated clothing home.[\[1\]](#)
- Respiratory Protection: If engineering controls are not sufficient to maintain exposure below acceptable levels, a NIOSH-approved respirator with appropriate cartridges should be used.[\[1\]](#) A full-facepiece respirator provides both respiratory and eye protection.[\[1\]](#)



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Caption: Required Personal Protective Equipment for handling **Pentadecylamine**.

Handling and Storage

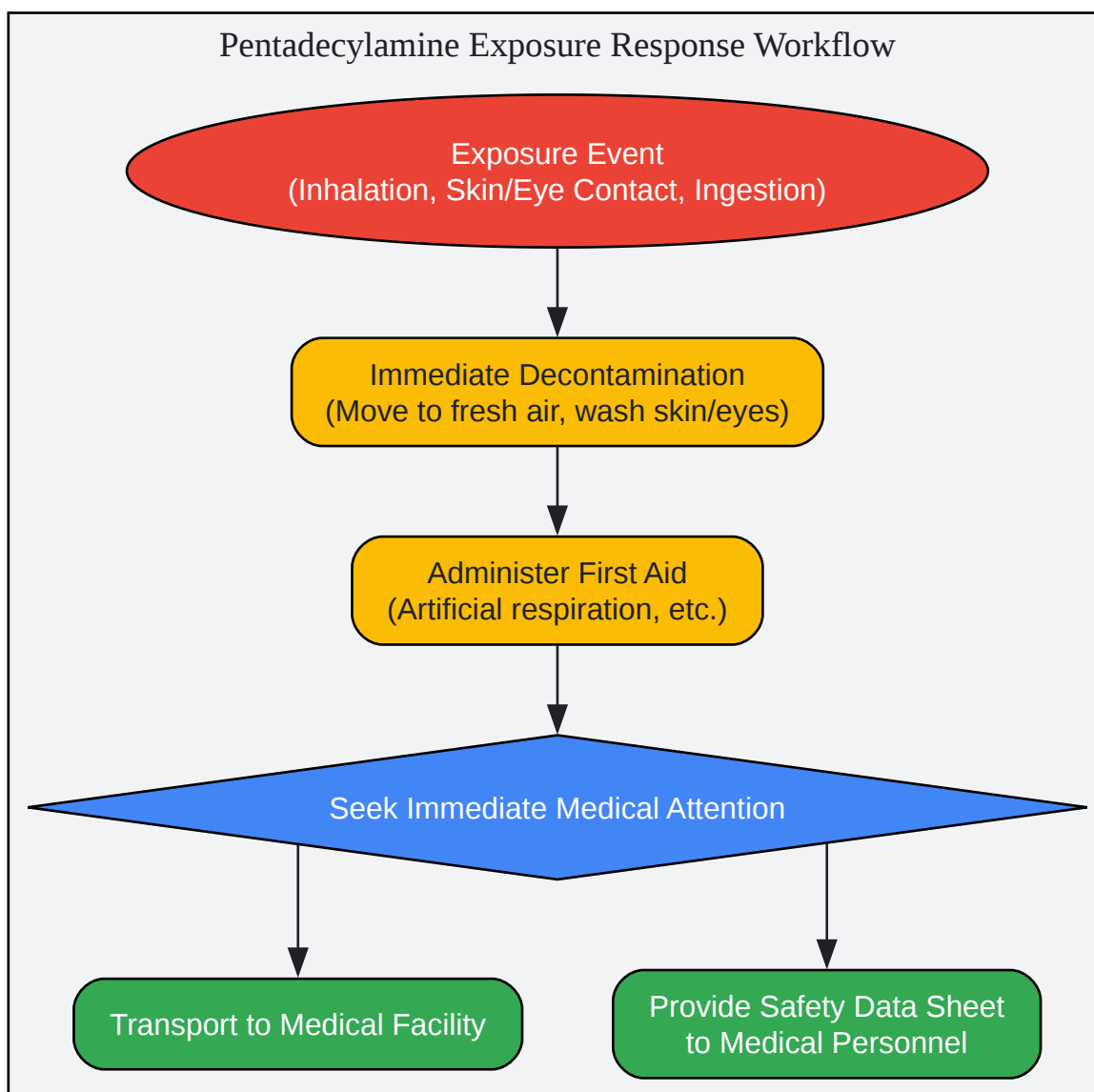
- Handling: Avoid contact with skin, eyes, and clothing.[8] Do not breathe dust or vapors.[8] Wash thoroughly after handling.[1] Do not eat, smoke, or drink in areas where **pentadecylamine** is handled.[1]
- Storage: Store in tightly closed containers in a cool, well-ventilated area.[1]

First Aid Measures

In the event of exposure to **pentadecylamine**, immediate first aid is critical.

- Inhalation:
 - Move the victim to fresh air immediately.[2]
 - If breathing has stopped, provide artificial respiration.[1][2]
 - If breathing is difficult, administer oxygen.

- Seek immediate medical attention.[\[1\]](#)
- Skin Contact:
 - Immediately remove all contaminated clothing.[\[1\]](#)
 - Wash the affected area with large amounts of soap and water for at least 15 minutes.[\[1\]](#)[\[2\]](#)
 - Seek immediate medical attention.[\[1\]](#)
- Eye Contact:
 - Immediately flush the eyes with large amounts of water for at least 30 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#)
 - Remove contact lenses if present and easy to do.
 - Seek immediate medical attention.[\[1\]](#)
- Ingestion:
 - Do NOT induce vomiting.[\[12\]](#)
 - If the victim is conscious and alert, rinse their mouth with water.
 - Seek immediate medical attention.[\[12\]](#)



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Caption: Logical workflow for responding to a **Pentadecylamine** exposure event.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.^[1]
- Ventilate: Ensure the area is well-ventilated.

- Containment: Wear appropriate PPE and contain the spill.
- Cleanup: For solid spills, carefully collect the material in a manner that avoids generating dust and place it in a sealed container for disposal.[1] For liquid spills, use an inert absorbent material.
- Disposal: Dispose of the waste as hazardous material in accordance with local, state, and federal regulations.[1]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, CO₂, water spray, or foam extinguishers.[1]
- Hazardous Combustion Products: Poisonous gases, including nitrogen oxides, are produced in a fire.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

This guide is intended to provide comprehensive safety and handling information for **pentadecylamine**. It is not a substitute for a thorough understanding of the Safety Data Sheet (SDS) and proper laboratory safety training. Always consult the most current SDS for **pentadecylamine** before use.

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